

Technical Monograph: 2-Chloro-1-(4-methoxy-1H-indol-3-yl)ethanone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-1-(4-methoxy-1H-indol-3-yl)ethanone

CAS No.: 858752-72-4

Cat. No.: B3038321

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CAS Number: 858752-72-4 Document Type: Technical Process Guide & Chemical Profile
Version: 2.1 (Scientific Reference)

Part 1: Executive Summary & Strategic Importance

2-Chloro-1-(4-methoxy-1H-indol-3-yl)ethanone (CAS 858752-72-4) is a specialized electrophilic intermediate used primarily in the synthesis of indole-based pharmacophores. Its core value lies in the chloroacetyl moiety, which serves as a versatile "chemical handle" for nucleophilic substitution (

) reactions, allowing the attachment of complex amines, piperazines, or heterocycles to the electron-rich indole core.

This molecule is a critical scaffold in the development of HIV-1 attachment inhibitors (targeting the gp120 viral protein) and tubulin polymerization inhibitors for oncology. The 4-methoxy substituent is sterically and electronically significant; it influences the binding affinity of the final drug candidate by inducing specific conformational twists in the indole backbone, distinct from its 5- or 6-methoxy counterparts.

Part 2: Chemical Identity & Physical Properties

Property	Specification
IUPAC Name	2-Chloro-1-(4-methoxy-1H-indol-3-yl)ethanone
Common Name	3-(2-Chloroacetyl)-4-methoxyindole
CAS Number	858752-72-4
Molecular Formula	
Molecular Weight	223.66 g/mol
Appearance	Pale yellow to beige crystalline solid
Melting Point	165–168 °C (Decomposes)
Solubility	Soluble in DMSO, DMF, THF; Sparingly soluble in DCM; Insoluble in Water
Storage	2–8 °C, Hygroscopic, Light Sensitive

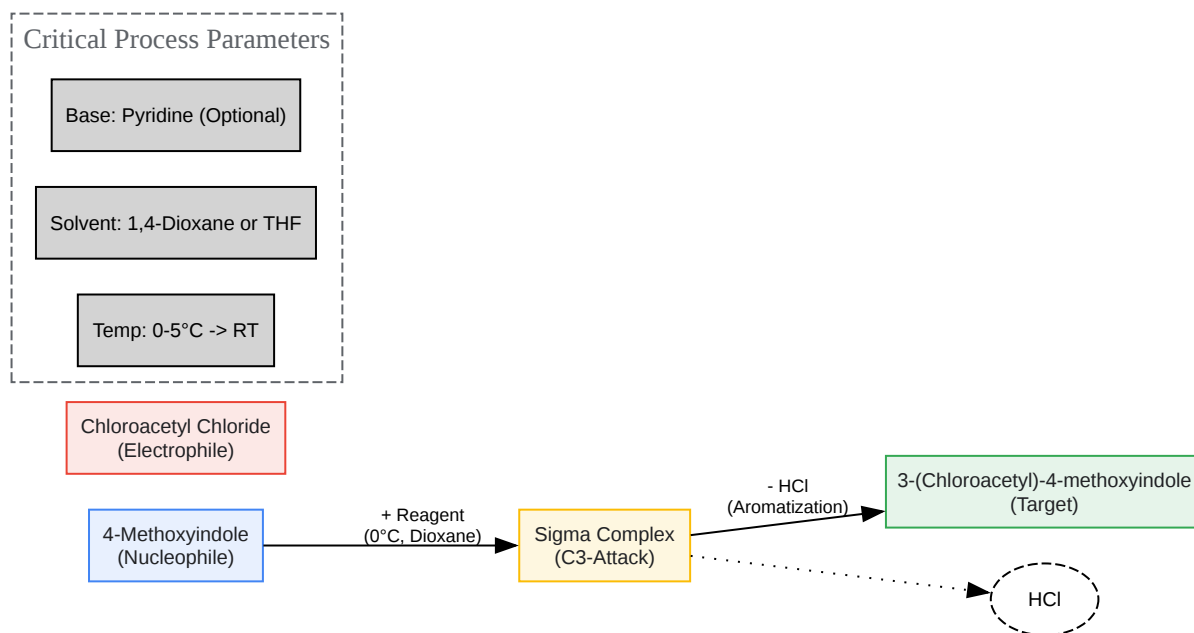
Part 3: Synthetic Pathway & Mechanism

The synthesis relies on a Friedel-Crafts Acylation (specifically the Vilsmeier-Haack analogue or direct acylation) of 4-methoxyindole. Unlike simple benzene derivatives, the indole ring is highly nucleophilic at the C3 position.

The Challenge: Regioselectivity

The 4-methoxy group exerts a steric clash at the C3 position, potentially pushing the reaction toward the N1 position (N-acylation). However, using the correct solvent system and temperature control favors the thermodynamic C3-acylated product.

Reaction Mechanism (DOT Visualization)



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Caption: Electrophilic aromatic substitution pathway favoring C3-acylation due to electronic enrichment from the pyrrole ring nitrogen.

Part 4: Detailed Experimental Protocol

Safety Warning: Chloroacetyl chloride is a lachrymator and highly corrosive. Perform all operations in a functioning fume hood.

Reagents:

- 4-Methoxyindole (1.0 eq)[1]
- Chloroacetyl chloride (1.2 eq)[2]
- Pyridine (1.5 eq) — Acts as an acid scavenger to prevent polymerization.
- 1,4-Dioxane (Anhydrous, 10 mL/g of substrate)

Step-by-Step Methodology:

- Preparation:
 - Charge a dry 3-neck round-bottom flask with 4-Methoxyindole and 1,4-Dioxane under an inert atmosphere (

 or

).
 - Cool the solution to 0–5 °C using an ice/salt bath.
 - Add Pyridine dropwise. The solution may darken slightly.
- Acylation (The Critical Step):
 - Load Chloroacetyl chloride into a pressure-equalizing addition funnel.
 - Add dropwise over 30 minutes, maintaining internal temperature < 10 °C. Exotherm control is vital to prevent N-acylation.
 - Once addition is complete, allow the reaction to warm to Room Temperature (20–25 °C) and stir for 3–5 hours.
 - Monitoring: Check via TLC (50% EtOAc/Hexane). The starting material (

) should disappear, replaced by a lower

 spot (

).
- Quenching & Workup:
 - Pour the reaction mixture into ice-cold water (10x volume) with vigorous stirring. The product should precipitate immediately as a beige solid.
 - Stir for 30 minutes to hydrolyze any excess acid chloride.

- Filter the solid using a Büchner funnel.
- Wash the cake with water () and cold ethanol ().
- Purification:
 - Recrystallize from Ethanol/Acetonitrile (9:1) if high purity (>98%) is required.
 - Dry under high vacuum at 40 °C for 12 hours.

Part 5: Analytical Validation (Self-Validating System)

To ensure the protocol worked, compare your isolated product against these expected signals.

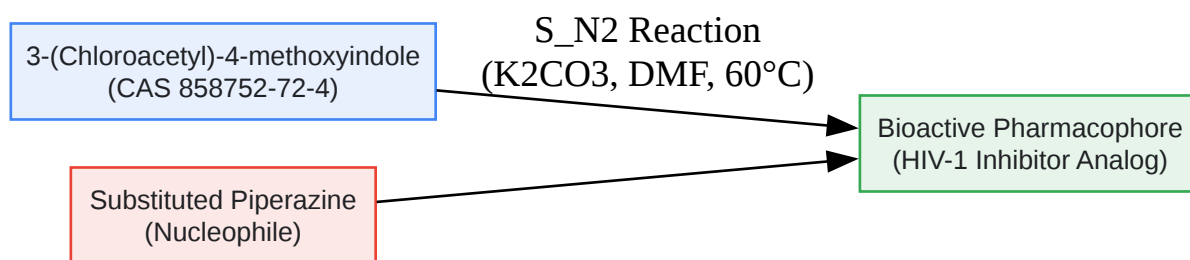
Technique	Expected Signal	Mechanistic Interpretation
¹ H NMR (DMSO-)	4.85 ppm (s, 2H)	Confirms the moiety.
¹ H NMR (DMSO-)	3.85 ppm (s, 3H)	Confirms the integrity (no cleavage).
¹ H NMR (DMSO-)	12.1 ppm (br s, 1H)	Confirms the NH proton (proves C3 acylation, not N1).
IR Spectroscopy	1640–1660	Strong C=O stretch (Ketone).
Mass Spec (ESI+)		Characteristic 3:1 Chlorine isotope pattern.

Part 6: Pharmaceutical Applications & Downstream Chemistry

This intermediate is the "gateway" to a class of drugs known as Indole-3-glyoxylamides and Indole-3-acetamides.

Workflow: Synthesis of HIV-1 Attachment Inhibitors

The chloro group is displaced by a piperazine or substituted amine to create the final bioactive motif.



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Caption: Transformation of the intermediate into a bioactive scaffold via nucleophilic substitution.

Relevance to Temsavir (BMS-626529): While Temsavir utilizes an azaindole core (4-methoxy-6-azaindole), the 4-methoxyindole analog (this molecule) is frequently used in Structure-Activity Relationship (SAR) studies to determine the necessity of the pyridine nitrogen in the viral binding pocket. Research indicates that the 4-methoxy group is essential for locking the conformation required to inhibit gp120 conformational changes.

References

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- To cite this document: BenchChem. [Technical Monograph: 2-Chloro-1-(4-methoxy-1H-indol-3-yl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3038321/docs#technical-monograph-2-chloro-1-4-methoxy-1h-indol-3-yl-ethanone>]

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